

Standard operating procedure for handling THF-urea intermediates

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Compound of Interest

Compound Name: (Tetrahydro-furan-2-ylmethyl)-urea

CAS No.: 38336-10-6

Cat. No.: B1273976

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Strategic Context: The Bis-THF Motif in Drug Design

The (3R,3aS,6aR)-bis-tetrahydrofuran (bis-THF) moiety is a "privileged structure" in modern antiretroviral therapy, most notably serving as the high-affinity P2 ligand in protease inhibitors like Darunavir and Brecanavir.[1] The formation of the urea or carbamate linkage between this bicyclic ether and the inhibitor core is the critical step determining drug potency.

This guide defines the standard operating procedure (SOP) for handling these intermediates. Unlike simple urea synthesis, the bis-THF system presents a unique "double-hazard" profile:

- **Stereochemical Fragility:** The bicyclic acetal system is prone to acid-catalyzed ring opening or epimerization if handled improperly.
- **Solvent-Reagent Incompatibility:** The synthesis relies on Tetrahydrofuran (THF) as a solvent, which poses severe peroxide risks that can degrade the activated urea intermediate (e.g., succinimidyl carbonates).

Safety Architecture & Hazard Analysis

Handling THF-urea intermediates requires a bifurcated safety protocol addressing both the solvent hazards and the reactive intermediate toxicity.

The THF Peroxide Vector

THF is a Class B peroxide former. In the synthesis of urea intermediates, peroxides do not just pose an explosion risk; they act as oxidants that can decompose the activated carbonate intermediate (e.g., bis-THF-4-nitrophenyl carbonate) before coupling occurs.

- **Mandatory Testing:** THF must be tested for peroxides using Quantofix® or starch-iodide paper immediately before use.
- **Limit:** < 10 ppm peroxides required for intermediate stability.
- **Mitigation:** If > 10 ppm, treat with activated alumina or molecular sieves. Do not distill peroxide-laden THF to dryness.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Reactive Intermediate Toxicity

The "THF-urea intermediate" is often an activated species (isocyanate, carbamoyl chloride, or active ester).

- **Exposure Route:** These intermediates are potent sensitizers.
- **PPE Standard:** Standard nitrile gloves are insufficient for THF solutions. THF permeates nitrile in < 1 minute.[\[3\]](#)[\[5\]](#)
 - **Requirement:** Use Silver Shield™ (Laminate) or PVA gloves for all handling of THF stock solutions.

Protocol: Synthesis & Activation of Bis-THF Intermediates

This protocol focuses on the generation of the Activated Bis-THF Carbonate Intermediate, the stable yet reactive precursor used to install the urea/carbamate functionality.

Workflow Diagram: Activation & Coupling



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Figure 1: Critical path for the synthesis of Bis-THF urea/carbamate motifs. The stability of the red node (Activated Intermediate) is the process bottleneck.

Step-by-Step Methodology

Reagents:

- (3R,3aS,6aR)-Hexahydrofuro[2,3-b]furan-3-ol (Bis-THF Alcohol).
- N,N'-Disuccinimidyl carbonate (DSC) OR Bis(4-nitrophenyl) carbonate.
- Triethylamine (Et₃N) or DIPEA (dried over KOH).
- Anhydrous THF (inhibitor-free, <50 ppm H₂O).

Procedure:

- System Preparation:
 - Flame-dry a 2-neck round-bottom flask under Argon flow.
 - Charge with DSC (1.2 equiv) and dry THF (10 mL/g of alcohol).
 - Note: DSC is preferred over phosgene for safety, forming a stable crystalline intermediate.
- Activation (Formation of Intermediate):
 - Dissolve Bis-THF alcohol (1.0 equiv) in dry THF.
 - Add Et₃N (1.5 equiv) dropwise to the DSC suspension at 0°C.

- Mechanistic Insight: The reaction is exothermic. Maintain $T < 5^{\circ}\text{C}$ to prevent racemization of the C3 stereocenter.
- Stir at ambient temperature for 4 hours.
- Checkpoint: Monitor by TLC (EtOAc/Hexane 1:1). The alcohol spot ($R_f \sim 0.2$) should disappear; the activated carbonate ($R_f \sim 0.6$) appears.^[6]
- Intermediate Handling (The "Pause" Point):
 - If isolating: Concentrate THF in vacuo at $< 30^{\circ}\text{C}$. The intermediate is heat-sensitive.
 - If telescoping (Recommended): Use the solution directly for the coupling step to avoid hydrolysis.
- Urea/Carbamate Coupling:
 - Add the target amine core (e.g., sulfonamide isostere) directly to the activated intermediate solution.
 - Stir at room temperature for 12–24 hours.
 - Quench with saturated NaHCO_3 to remove unreacted active ester.

Purification & Stability Management

Bis-THF urea intermediates are notoriously difficult to purify due to their variable solubility and tendency to form solvates with THF.

Table 1: Purification Strategy Matrix

Impurity Type	Removal Strategy	Technical Note
Unreacted Bis-THF Alcohol	Silica Gel Chromatography	Use MeOH/DCM gradients. Bis-THF alcohol is polar; ureas elute earlier.
N-Hydroxysuccinimide (Byproduct)	Aqueous Wash (pH 8)	The byproduct of DSC activation is water-soluble. Wash organic layer with 5% NaHCO ₃ .
Stereoisomers (Epimers)	Recrystallization (EtOH/H ₂ O)	Chromatography often fails to separate C3-epimers. Crystallization is required for >99% de.
THF Solvates	Vacuum Drying (45°C, 24h)	Bis-THF ureas trap THF in the lattice. verify removal via ¹ H-NMR (peaks at 1.85, 3.76 ppm).

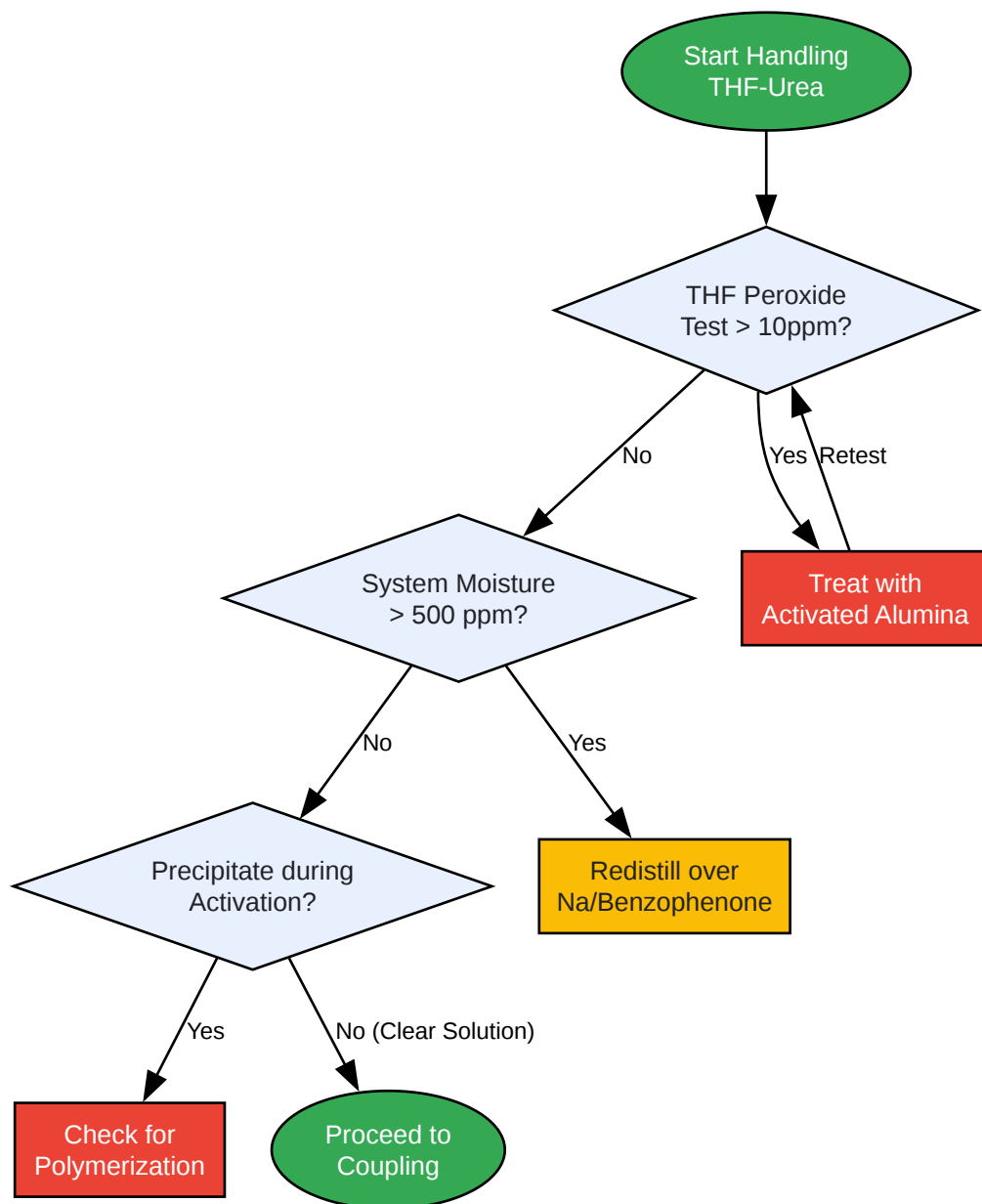
Process Analytical Technology (PAT)

To ensure the integrity of the Bis-THF urea intermediate, specific analytical markers must be validated.

- ¹H-NMR Diagnostic:
 - The doublet at ~5.6 ppm (anomeric proton of the bis-THF ring) is the stereochemical reporter.
 - Valid: Sharp doublet (J ~ 5.0 Hz).
 - Invalid: Broadening or appearance of a secondary doublet indicates epimerization or ring-opening.
- HPLC Method:
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse).

- Mobile Phase: Acetonitrile/Water (0.1% Formic Acid).
- Note: Bis-THF ureas lack strong chromophores; monitor at 210 nm or use ELSD detection.

Troubleshooting & Decision Logic



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Figure 2: Operational decision tree for solvent quality and reaction monitoring.

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